

Literature review of 4-((4-Bromophenoxy)methyl)tetrahydro-2H-pyran.

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Compound of Interest

Compound Name:	4-((4-Bromophenoxy)methyl)tetrahydro-2H-pyran
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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the available scientific literature for the compound **4-((4-Bromophenoxy)methyl)tetrahydro-2H-pyran**. A comprehensive search of chemical databases and scientific literature reveals a significant lack of specific data for this particular molecule. While its chemical structure is registered, there is no published research detailing its synthesis, biological activity, or any associated experimental protocols. However, substantial information is available for a closely related isomer, 2-(4-Bromophenoxy)tetrahydro-2H-pyran, and for the broader class of tetrahydropyran derivatives. This document summarizes the available information on these related compounds to provide a contextual understanding of this chemical space.

The Target Compound: 4-((4-Bromophenoxy)methyl)tetrahydro-2H-pyran

A thorough investigation of scientific literature and chemical databases indicates that there is currently no published data available for **4-((4-Bromophenoxy)methyl)tetrahydro-2H-pyran**. Chemical property databases confirm its molecular formula as C₁₂H₁₅BrO₂, but do not provide any citations to primary literature. Consequently, the core requirements of this technical guide—quantitative data summarization, detailed experimental protocols, and signaling pathway diagrams—cannot be fulfilled for this specific compound due to the absence of foundational research.

A Closely Related Isomer: 2-(4-Bromophenoxy)tetrahydro-2H-pyran

In contrast to the target compound, its isomer, 2-(4-Bromophenoxy)tetrahydro-2H-pyran, is a commercially available compound with documented properties and applications.

Chemical Properties

The chemical properties of 2-(4-Bromophenoxy)tetrahydro-2H-pyran are summarized in the table below.

Property	Value	Source
CAS Number	36603-49-3	[1]
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	[1]
Molecular Weight	257.12 g/mol	[1]
IUPAC Name	2-(4-bromophenoxy)oxane	[1]
Physical Form	White to light yellow powder or crystals	[2]
Melting Point	53.0-59.0 °C	[2]
Assay (GC)	≥97.5%	[2]

Synthesis and Applications

2-(4-Bromophenoxy)tetrahydro-2H-pyran is primarily utilized as a building block in organic synthesis. The tetrahydropyranyl (THP) ether serves as a common protecting group for alcohols and phenols due to its ease of introduction and cleavage under specific acidic conditions.^[3] Its stability in the presence of strong bases, organometallic reagents, and hydrides makes it a versatile tool in multi-step syntheses.^[3]

The Tetrahydropyran Scaffold in Medicinal Chemistry

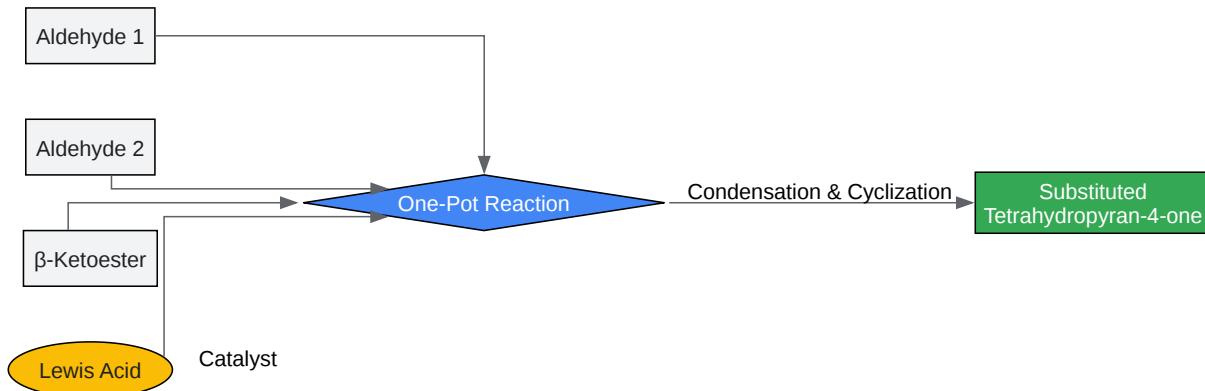
The tetrahydropyran (THP) ring is a prevalent structural motif in a wide range of biologically active compounds and approved pharmaceuticals. Its presence often imparts favorable pharmacokinetic properties. The general class of tetrahydropyran derivatives has been the subject of extensive research, revealing a broad spectrum of biological activities.

General Synthesis of Substituted Tetrahydropyrans

Several synthetic strategies have been developed for the construction of the tetrahydropyran ring. These methods often focus on achieving high diastereoselectivity. Common approaches include:

- Prins Cyclization: The acid-catalyzed condensation of an alkene or alkyne with an aldehyde.
- Hetero-Diels-Alder Reactions: The [4+2] cycloaddition of a diene with an aldehyde.
- Intramolecular Epoxide Ring Opening: The cyclization of 4,5-epoxy alcohols to form the tetrahydropyran ring.^[4]
- Maitland-Japp Reaction: A one-pot, multi-component reaction for the synthesis of highly substituted tetrahydropyran-4-ones.^[5]

The general workflow for the synthesis of substituted tetrahydropyran-4-ones via a Maitland-Japp type reaction is depicted below.

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